

Acibenzolar-S-methyl consumer risk assessment MRL

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Compound Focus: Acibenzolar-S-Methyl

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Consumer Risk Assessment and Established MRLs

The European Food Safety Authority (EFSA) has concluded that the **short-term and long-term intake of residues** from the authorized use of ASM is **unlikely to present a risk to consumer health** [1] [2]. The toxicological reference values for this assessment are an **Acceptable Daily Intake (ADI) of 0.03 mg/kg body weight per day** and an **Acute Reference Dose (ARfD) of 0.03 mg/kg body weight** [2].

The residue definition for enforcement and risk assessment is the **sum of acibenzolar-S-methyl and its metabolite acibenzolar acid (free and conjugated), expressed as acibenzolar-S-methyl** [2]. The following table summarizes MRLs that were deemed safe by EFSA.

Commodity	Existing EU MRL (mg/kg)	Proposed EU MRL (mg/kg)	Comment
Table and wine grapes [1]	Information Missing	Sufficient Data to Derive MRL	Risk to consumers unlikely
Aubergines (Eggplants) [2]	0.01*	0.15	For indoor spray application

Commodity	Existing EU MRL (mg/kg)	Proposed EU MRL (mg/kg)	Comment
Cucurbits with inedible peel [2]	0.01*	0.15	For indoor use
Cucurbits with edible peel [2]	0.01*	0.40	For indoor use
Hazelnuts [3]	0.1	0.2	Proposal to increase MRL

*Indicates that the MRL was set at the Limit of Quantification (LOQ) [2].

EFSA's risk assessment model calculated that the **long-term dietary intake accounted for a maximum of 3% of the ADI**, and the **acute exposure reached a maximum of 51% of the ARfD for cucumbers**, both well within the safety thresholds [2].

Important Recent Regulatory Change

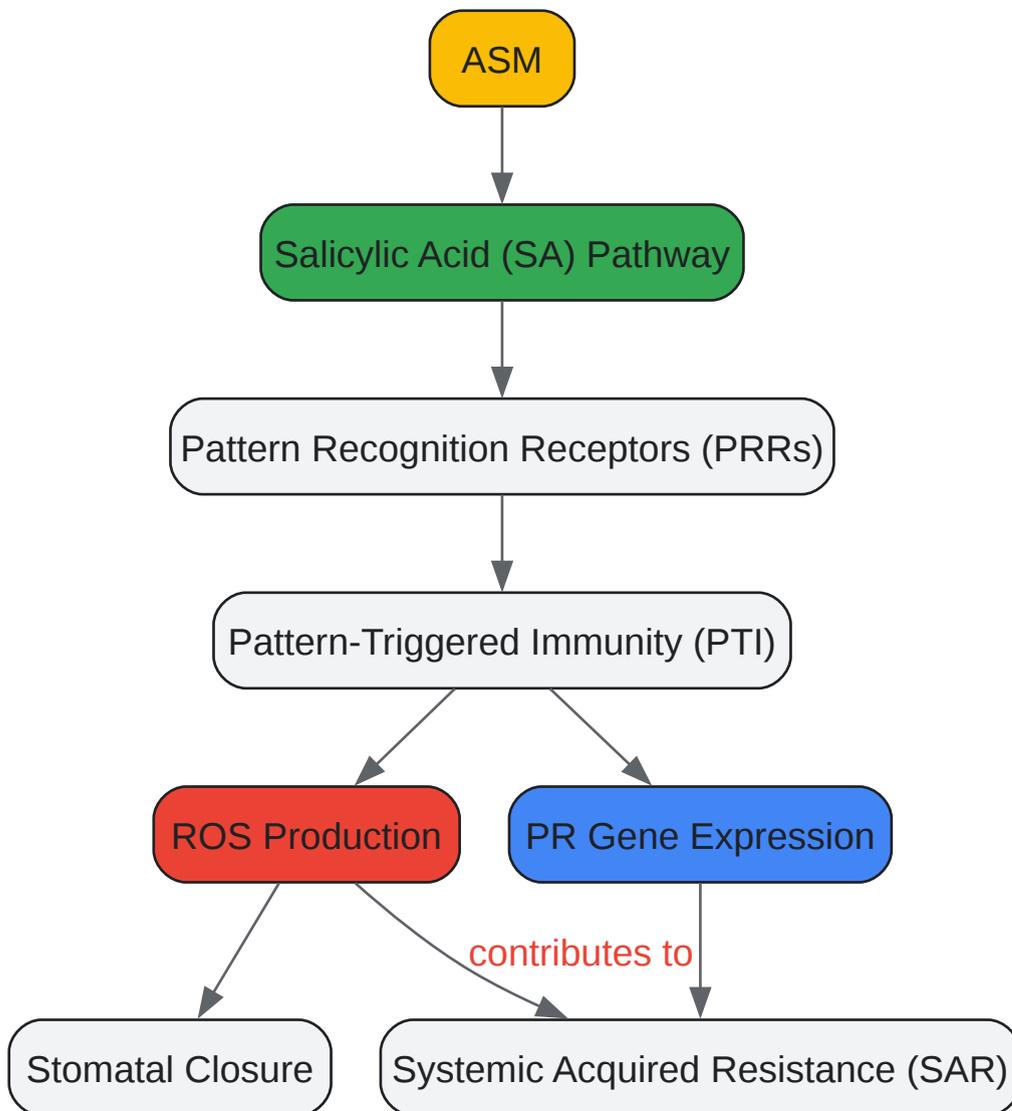
In June 2024, the **European Commission withdrew the approval of ASM** for use in the EU [4].

- **Reason for Withdrawal:** The decision was based on concerns about **endocrine-disrupting properties**. The applicant for the substance ceased necessary studies and self-classified ASM as toxic for reproduction [4].
- **Timeline and Implications:**
 - EU member states must withdraw authorizations for products containing ASM by **10 January 2025** [4].
 - Existing stocks in the EU can be used until **10 July 2025** [4].
 - A revision of MRLs is expected around **2026**, where they will likely be reduced to the default level or the limit of determination (LOD) [4]. This means that after this change, the substance effectively cannot be used on crops for export to the EU.

Mechanism of Action and Experimental Data

ASM is a plant activator, a synthetic functional analog of salicylic acid. It works by **inducing Systemic Acquired Resistance (SAR)** in plants, priming their innate immune system against a broad spectrum of fungal, bacterial, and viral pathogens [5] [6] [7]. It is not directly toxic to pathogens [7].

Key Signaling Pathway The diagram below illustrates the general defense pathway activated by ASM, based on described mechanisms [5] [6].



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Experimental Evidence and Protocols Recent studies provide detailed methodologies for assessing ASM's efficacy.

- **Experiment on Japanese Radish [6]**

- **Objective:** To evaluate ASM's effect against bacterial blight and its systemic action.
 - **Treatment:** Plants were dip-treated with ASM (100 ppm) on the fourth leaf.
 - **Pathogen Challenge:** Plants were spray-inoculated with *Pseudomonas cannabina pv. alisalensis*.
 - **Key Findings:** ASM treatment reduced disease symptoms and bacterial populations not only on treated leaves but also on **untreated upper and lower leaves**, demonstrating systemic protection. This was linked to the **induction of stomatal closure** and **upregulation of PR genes** (PR1, PR2, PR5) [6].
- **Experiment on Wheat [5]**
 - **Objective:** To investigate the technical and economic efficiency of ASM alone and associated with fungicides.
 - **Treatment:** ASM was applied at two doses (15 g and 25 g ha⁻¹) at tillering and grain filling stages, both alone and mixed with fungicides.
 - **Key Findings:** ASM effectively induced resistance against Leaf Rust and Powdery Mildew. However, under the conditions of this study, its association with chemical control was **not the best economic strategy**. The study highlighted ASM as a sustainable tool to **minimize fungicide-resistant pathogens** and reduce toxic residues [5].

Key Takeaways for Professionals

- **Historical Safety Profile:** Prior to the 2024 decision, the consumer risk assessment for ASM, based on established MRLs, was favorable [1] [2].
- **Current Regulatory Status:** The EU withdrawal due to endocrine-disrupting properties is the most critical recent development, fundamentally altering the compound's legal standing [4].
- **Mechanistic Value:** ASM remains a valuable scientific tool for studying plant SAR and stomatal defense pathways, offering a sustainable concept for disease management despite current regulatory challenges [5] [6].

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